

Comparative Guide to the Analytical Standard of 1-Cyclopentylpropan-2-one

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Compound of Interest

Compound Name: 2-Propanone, 1-cyclopentyl-

Cat. No.: B058136

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This guide provides a comparative overview of the commercially available standards for 1-cyclopentylpropan-2-one (CAS No. 1122-98-1), a key intermediate in the synthesis of various organic compounds. Due to the limited availability of certified reference materials (CRMs), this guide focuses on comparing the specifications of chemical-grade products from various suppliers. Additionally, a detailed, representative analytical methodology using Gas Chromatography-Mass Spectrometry (GC-MS) is provided, along with supporting spectral data and workflow diagrams.

Comparison of Commercially Available 1-Cyclopentylpropan-2-one

While a certified analytical standard for 1-cyclopentylpropan-2-one with comprehensive certification (e.g., ISO 17034) is not readily available, several chemical suppliers offer this compound as a research-grade or reference standard. The following table summarizes the specifications of these products based on publicly available information. It is important to note that the level of characterization and certification may vary, and users should request a Certificate of Analysis (CoA) for detailed information.

Supplier	Product Number	Purity	Format	Storage	Notes
Biosynth	BAA12298	Not explicitly stated	Neat	2-8°C	Listed as a high-quality reference standard for pharmaceutical testing.
Pharmaffiliate s	PA 27 0020538	Not explicitly stated	Not specified	2-8°C Refrigerator	Offered as a reference standard for use in the synthesis of Cyclopentamine. A sample CoA is available upon request. [1]
CymitQuimica	10-F329442	98%	Neat	Not specified	
MOLBASE Suppliers	Multiple	95% - 98%	Various	Not specified	A platform with multiple suppliers offering various purities.

Note: The absence of a readily available Certified Reference Material (CRM) means that for quantitative applications requiring high accuracy and traceability, in-house qualification of the purchased standard against a primary standard or through rigorous analytical characterization is recommended.

Analytical Methodology: Quantification of 1-Cyclopentylpropan-2-one by GC-MS

The following is a representative Gas Chromatography-Mass Spectrometry (GC-MS) method for the quantitative analysis of 1-cyclopentylpropan-2-one. This protocol is based on established methods for the analysis of ketones and related compounds.[\[2\]](#)

Sample Preparation

- Standard Solution: Prepare a stock solution of 1-cyclopentylpropan-2-one in a suitable solvent such as methanol or ethyl acetate at a concentration of 1 mg/mL. Perform serial dilutions to prepare a series of calibration standards ranging from 1 μ g/mL to 100 μ g/mL.
- Internal Standard (IS): A suitable internal standard, such as 2-heptanone or another ketone with a distinct retention time, should be used. Prepare a stock solution of the IS at 1 mg/mL and add it to all standard and sample solutions at a constant concentration (e.g., 10 μ g/mL).
- Sample Solution: Dissolve the sample containing 1-cyclopentylpropan-2-one in the chosen solvent to achieve a concentration within the calibration range. Add the internal standard at the same concentration as in the standard solutions.

GC-MS Instrumentation and Parameters

Parameter	Setting
Gas Chromatograph	Agilent 8890 GC or equivalent
Column	HP-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent
Inlet Temperature	250 °C
Injection Volume	1 μ L
Injection Mode	Split (e.g., 50:1)
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial temperature 50°C, hold for 2 min, ramp to 250°C at 10°C/min, hold for 5 min
Mass Spectrometer	Agilent 7000D TQ MS or equivalent
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM) or Full Scan
Monitored Ions (SIM)	m/z 126 (molecular ion), 83, 55, 43 (characteristic fragments)

Data Analysis and Quantification

- Calibration Curve: Generate a calibration curve by plotting the ratio of the peak area of 1-cyclopentylpropan-2-one to the peak area of the internal standard against the concentration of the calibration standards.
- Quantification: Determine the concentration of 1-cyclopentylpropan-2-one in the sample by calculating the peak area ratio and interpolating from the calibration curve.

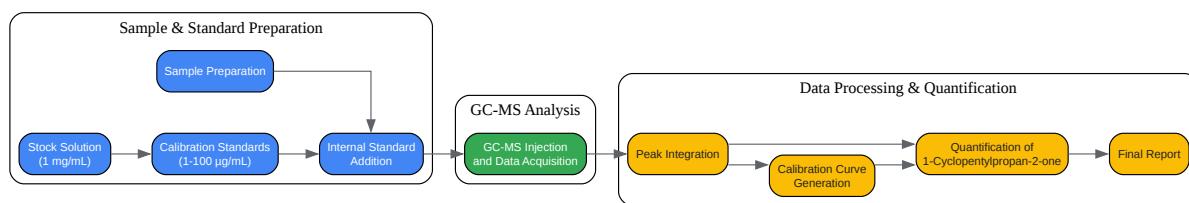
Expected Analytical Data

- Mass Spectrum: The electron ionization mass spectrum of 1-cyclopentylpropan-2-one is expected to show a molecular ion peak at m/z 126 and characteristic fragment ions. The NIST WebBook provides reference mass spectra.
- Chromatogram: Under the specified GC conditions, 1-cyclopentylpropan-2-one should be well-resolved from other components in the sample matrix.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the quantitative analysis of 1-cyclopentylpropan-2-one using GC-MS.

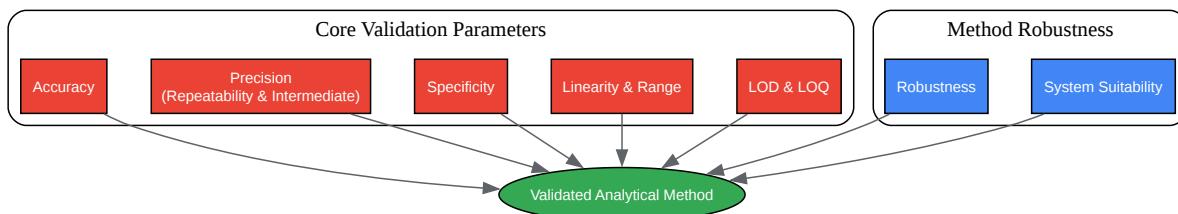


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Caption: Workflow for the quantitative analysis of 1-cyclopentylpropan-2-one.

Logical Relationship of Analytical Method Validation

This diagram outlines the key parameters considered during the validation of an analytical method for 1-cyclopentylpropan-2-one, ensuring its suitability for the intended purpose.



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Caption: Key parameters for analytical method validation.

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References

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